

Application Notes and Protocols for Biochemical Assays of Notum Inhibition with ARUK3001185

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Compound of Interest

Compound Name: ARUK3001185

Cat. No.: B11932649

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Notum is a secreted carboxylesterase that acts as a negative regulator of the Wnt signaling pathway.[1][2] It does so by removing a palmitoleate group essential for the activity of Wnt proteins, thereby rendering them inactive.[2][3] Aberrant Notum activity has been implicated in various diseases, including cancer, neurodegenerative disorders, and osteoporosis, making it a compelling therapeutic target.[3] **ARUK3001185** is a potent, selective, and brain-penetrant small molecule inhibitor of Notum with an IC50 of 6.7 nM.[4][5] This document provides detailed protocols for biochemical assays to characterize the inhibition of Notum by **ARUK3001185** and similar compounds.

Key Concepts:

- **Wnt Signaling Pathway:** A crucial and highly conserved signaling pathway involved in embryonic development, cell proliferation, and tissue homeostasis.[1][3]
- **Notum Enzyme:** A carboxylesterase that deacylates Wnt proteins, thus inhibiting Wnt signaling.[2][6]
- **ARUK3001185:** A potent and selective inhibitor of Notum, capable of restoring Wnt signaling in the presence of Notum.[4]

- **Biochemical Assay:** An in vitro method used to measure the activity of an enzyme and assess the potency of its inhibitors.

Quantitative Data Summary

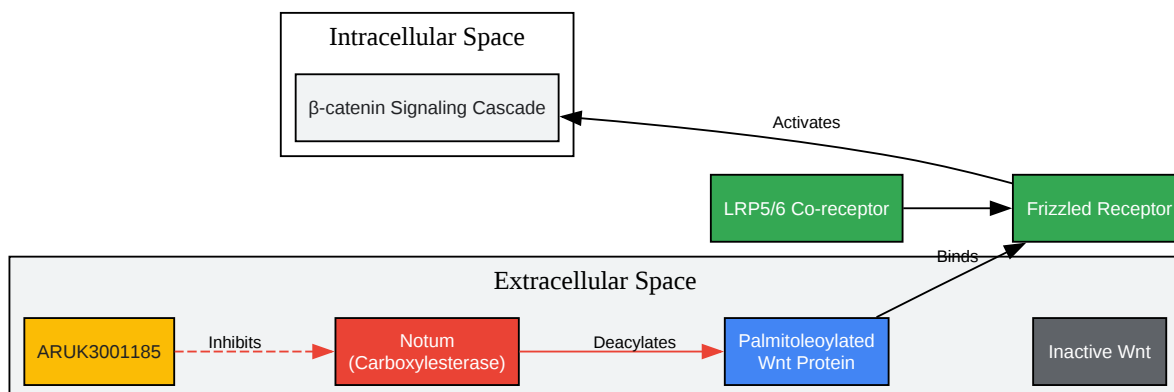
The inhibitory potency of **ARUK3001185** against human Notum has been determined using a biochemical assay with the fluorescent substrate OPTS (trisodium 8-octanoyloxypyrene-1,3,6-trisulfonate) and confirmed in cell-based assays.

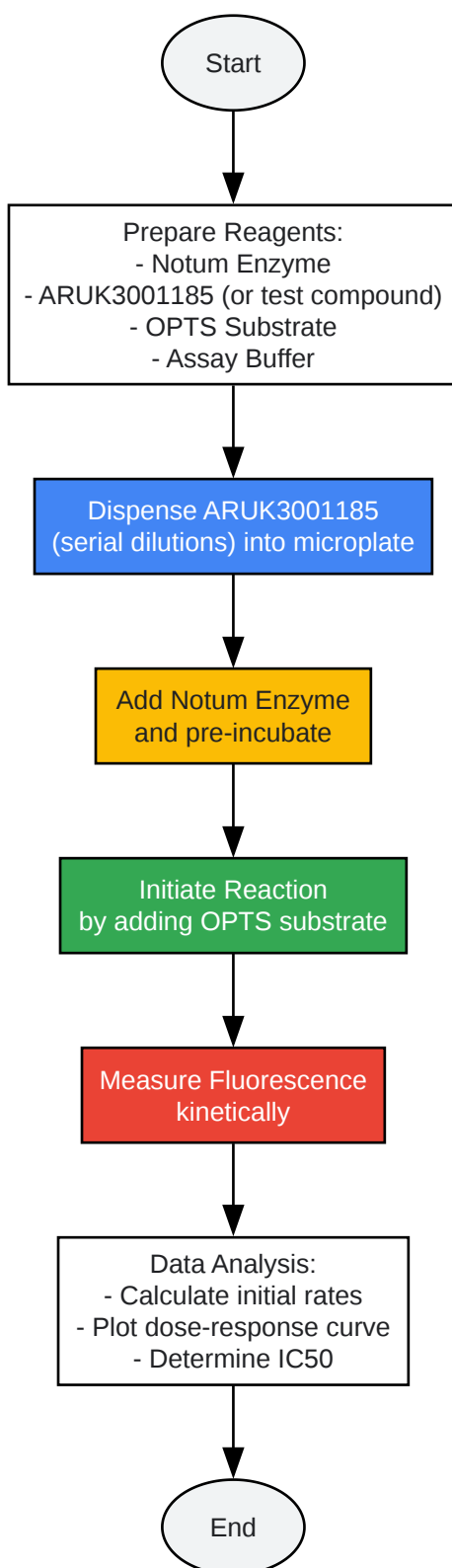
Compound	Target	Assay Type	Substrate	IC50 (nM)	EC50 (nM)	Reference
ARUK3001185	Human Notum	Biochemical	OPTS	6.7	-	[4][5]
ARUK3001185	Human Notum	Cell-based (TCF/LEF reporter)	-	-	110	[7]

Note: IC50 represents the concentration of the inhibitor required to reduce the enzymatic activity by 50% in a biochemical assay. EC50 in the cell-based assay represents the concentration required to achieve 50% of the maximal restoration of Wnt signaling in the presence of Notum.

Signaling Pathway and Experimental Workflow Diagrams

Below are diagrams illustrating the Wnt/Notum signaling pathway and the general workflow for the biochemical inhibition assay.





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References

- 1. Carboxylesterase Notum Is a Druggable Target to Modulate Wnt Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Notum deacylates Wnt proteins to suppress signalling activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Small-molecule inhibitors of carboxylesterase Notum - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. ARUK3001185 | Notum inhibitor | Probechem Biochemicals [probechem.com]
- 6. oncotarget.com [oncotarget.com]
- 7. Structural Analysis and Development of Notum Fragment Screening Hits - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Biochemical Assays of Notum Inhibition with ARUK3001185]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11932649#biochemical-assays-for-notum-inhibition-with-aruk3001185]

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